

Application Notes and Protocols: STOCK2S-26016 Solubility in DMSO

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Compound of Interest

Compound Name: STOCK2S-26016

Cat. No.: B1683317

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These application notes provide detailed information on the solubility of **STOCK2S-26016** in Dimethyl Sulfoxide (DMSO), along with protocols for its preparation and use in research settings. **STOCK2S-26016** is a known inhibitor of the With-No-Lysine (WNK) signaling pathway, playing a crucial role in cell migration, invasion, and ion transport studies.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **STOCK2S-26016** is presented in the table below for easy reference.

Property	Value	Reference
Molecular Weight	333.38 g/mol	[1]
Chemical Formula	C ₂₀ H ₁₉ N ₃ O ₂	
CAS Number	332922-63-1	[1]
Purity	≥98%	[1]

Solubility Data

STOCK2S-26016 exhibits high solubility in DMSO, making it a suitable solvent for preparing stock solutions for in vitro and in vivo studies. The quantitative solubility data is summarized in

the following table.

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	33.34 mg/mL	[1]
Ethanol	50 mM	16.67 mg/mL	[1]

Experimental Protocols

Protocol for Preparation of a 100 mM STOCK2S-26016 Stock Solution in DMSO

This protocol outlines the steps to prepare a 100 mM stock solution of **STOCK2S-26016** in DMSO.

Materials:

- **STOCK2S-26016** (solid)
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber glass vial or a clear vial wrapped in foil
- Vortex mixer
- Sonicator (optional)
- Calibrated micropipettes

Procedure:

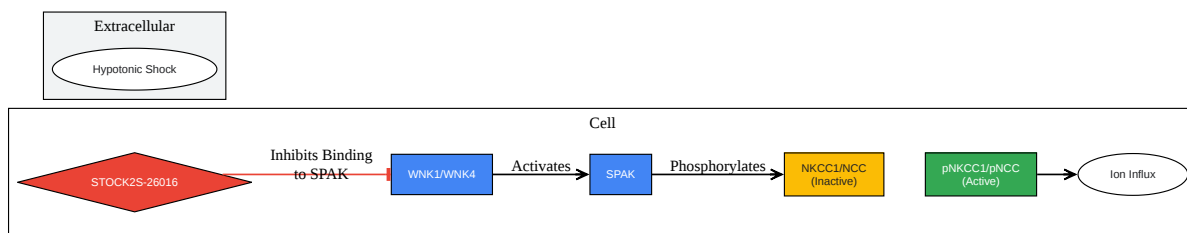
- Calculate the required mass of **STOCK2S-26016**:
 - To prepare 1 mL of a 100 mM (0.1 M) stock solution, the required mass can be calculated using the formula:

- $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
- $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 333.38 \text{ g/mol} = 33.34 \text{ mg}$
- Weigh **STOCK2S-26016**:
 - Accurately weigh 33.34 mg of **STOCK2S-26016** powder and transfer it to a sterile vial.
- Add DMSO:
 - Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Dissolution:
 - Cap the vial tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the vial in a water bath for 5-10 minutes. Gentle warming to 37°C can also aid in solubilization.[2][3]
- Storage:
 - Once fully dissolved, the stock solution should be stored at -20°C for long-term use.[1][2] For frequent use, small aliquots can be stored at -20°C to avoid repeated freeze-thaw cycles. When stored at -20°C in DMSO, the solution is stable for several months.[4]

Mechanism of Action and Signaling Pathway

STOCK2S-26016 is an inhibitor of the WNK signaling pathway.[1][5] It specifically inhibits the binding of WNK1 and WNK4 to SPAK (STE20/SPS1-related proline/alanine-rich kinase), which in turn prevents the phosphorylation of downstream transporters such as the Na-K-Cl cotransporter (NKCC1) and the Na-Cl cotransporter (NCC).[1] This inhibition has been shown to affect ion homeostasis and has implications for cancer cell migration and invasion. The IC_{50} for WNK signaling inhibition is 16 μM . [1]

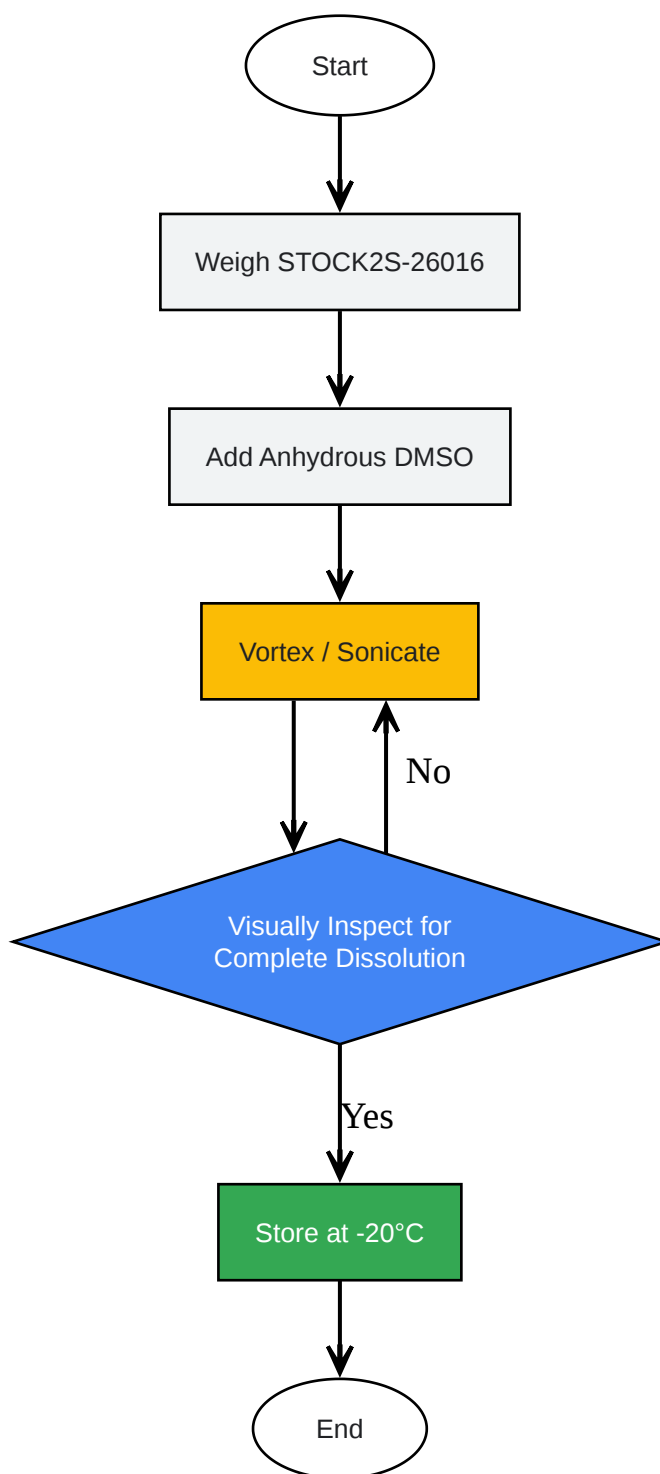
Below is a diagram illustrating the WNK signaling pathway and the point of inhibition by **STOCK2S-26016**.



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Caption: WNK signaling pathway and **STOCK2S-26016** inhibition.

The following diagram illustrates the experimental workflow for preparing a stock solution of **STOCK2S-26016**.



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Caption: Workflow for **STOCK2S-26016** stock solution preparation.

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